

dealing with moisture sensitivity of n-Butyltrichlorotin

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Compound of Interest

Compound Name: *n*-Butyltrichlorotin

Cat. No.: B050099

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Technical Support Center: n-Butyltrichlorotin

Welcome to the technical support center for **n-Butyltrichlorotin** (n-BT). This resource is designed to assist researchers, scientists, and drug development professionals in successfully handling and utilizing this moisture-sensitive compound. Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experimentation.

Frequently Asked Questions (FAQs)

Q1: What is **n-Butyltrichlorotin** and why is it so sensitive to moisture?

A1: **n-Butyltrichlorotin** (also known as Butyltrichlorostannane or MBTC) is an organotin compound with the chemical formula C₄H₉Cl₃Sn.^{[1][2]} Its high sensitivity to moisture stems from the presence of a tin-chlorine bond that is susceptible to hydrolysis. When exposed to water, even atmospheric moisture, **n-Butyltrichlorotin** readily reacts to form hydrogen chloride (HCl) gas and various butyltin hydroxide species.^[3] This reaction can alter the purity of the compound and affect experimental outcomes.

Q2: How should I properly store **n-Butyltrichlorotin**?

A2: To maintain its quality, **n-Butyltrichlorotin** should be stored in a tightly closed original container in a cool, dry, and well-ventilated area, away from heat sources and direct sunlight.^[1]

[4] It is crucial to keep the container under a dry, inert atmosphere, such as nitrogen, to prevent exposure to moisture.[5][6]

Q3: What are the immediate signs that my **n-Butyltrichlorotin** has been compromised by moisture?

A3: The primary signs of moisture contamination include:

- Fuming in the air: The compound will fume upon contact with moist air due to the formation of hydrogen chloride gas.[3]
- Cloudy or hazy appearance: The pure compound is a clear, colorless to yellowish liquid.[7] Hydrolysis products can cause the liquid to appear cloudy.
- Pressure buildup in the container: The generation of HCl gas can lead to a pressure increase in a sealed container.

Q4: What materials are incompatible with **n-Butyltrichlorotin**?

A4: **n-Butyltrichlorotin** is incompatible with strong oxidizing agents, strong acids, strong bases, and alcohols.[1][4][5][6] Contact with these substances should be strictly avoided.

Troubleshooting Guide

Problem	Possible Cause	Solution
My n-Butyltrichlorotin appears cloudy.	Exposure to atmospheric moisture during storage or handling.	The compound has likely undergone partial hydrolysis. Depending on the tolerance of your experiment for impurities, the material may no longer be suitable. For future use, ensure storage and handling are performed under strictly anhydrous conditions.
I observe fumes when I open the container.	Reaction with ambient moisture.	This is an expected characteristic of the compound. ^[3] Always handle n-Butyltrichlorotin in a chemical fume hood with adequate ventilation and personal protective equipment.
My reaction is not proceeding as expected or is giving low yields.	The reagent may have degraded due to moisture exposure, or residual moisture in your reaction setup is interfering.	Use a fresh, unopened container of n-Butyltrichlorotin or verify the purity of your existing stock. Ensure all glassware is oven-dried and cooled under an inert atmosphere, and all solvents are anhydrous.
The pressure in the storage bottle seems high.	Hydrolysis has occurred, generating hydrogen chloride gas.	Handle the container with extreme caution in a fume hood. Cool the container before slowly and carefully venting the cap to release the excess pressure.

Experimental Protocols

Protocol 1: Handling and Dispensing of **n-Butyltrichlorotin**

This protocol outlines the procedure for safely handling and dispensing moisture-sensitive **n-Butyltrichlorotin**.

Materials:

- **n-Butyltrichlorotin** in its original container
- Dry, nitrogen-flushed glovebox or a Schlenk line setup
- Oven-dried glassware (e.g., syringe, receiving flask)
- Anhydrous solvents (if making a solution)
- Appropriate Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, face shield, lab coat.

Procedure:

- Preparation: Ensure all glassware is thoroughly dried in an oven at $>120^{\circ}\text{C}$ for at least 4 hours and then cooled in a desiccator or under a stream of dry nitrogen.
- Inert Atmosphere: Perform all manipulations under a dry, inert atmosphere (nitrogen or argon). This can be inside a glovebox or using a Schlenk line.
- Temperature Equilibration: Allow the **n-Butyltrichlorotin** container to equilibrate to the ambient temperature of the glovebox or lab before opening to prevent moisture condensation.
- Dispensing:
 - Carefully open the container under the inert atmosphere.
 - Using a dry syringe, slowly draw the desired volume of the liquid.
 - Dispense the liquid into the reaction vessel, which has also been purged with an inert gas.

- Resealing: Tightly reseal the **n-Butyltrichlorotin** container, preferably with paraffin film around the cap for extra protection, and store it under a nitrogen atmosphere.[6]
- Cleanup: Clean any spills immediately with an inert absorbent material.[8] Dispose of waste according to institutional and local regulations.

Data Presentation

Table 1: Physical and Chemical Properties of **n-Butyltrichlorotin**

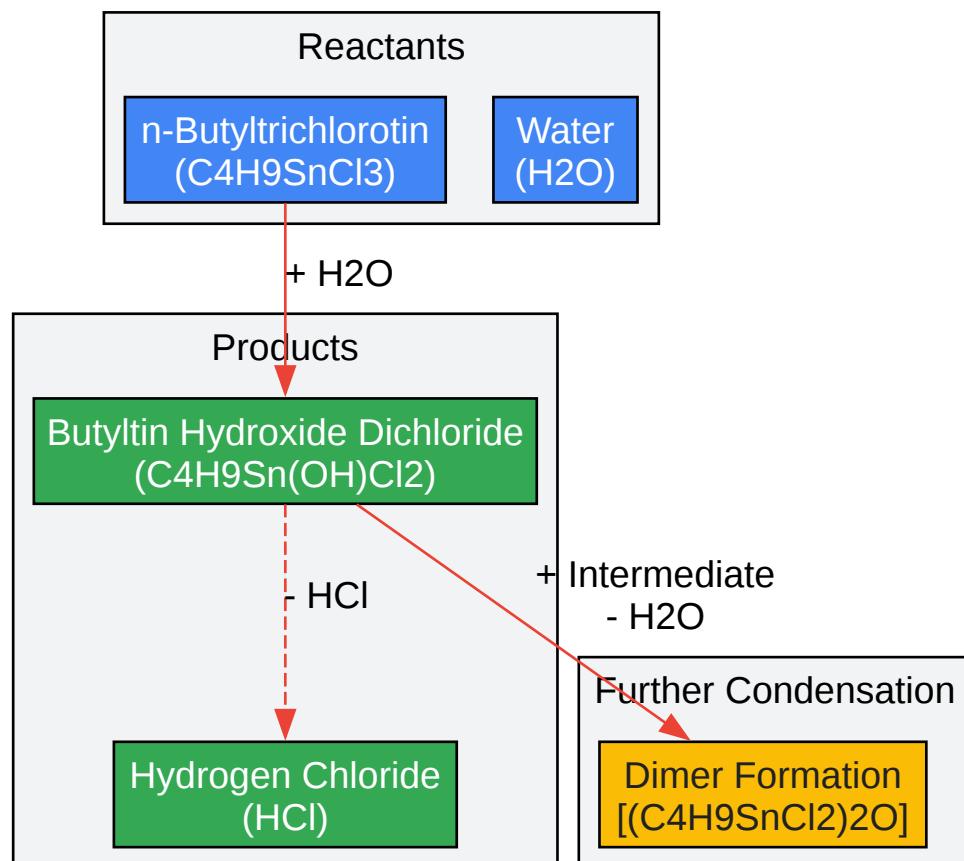
Property	Value	Reference
Molecular Formula	C ₄ H ₉ Cl ₃ Sn	[1][5]
Molecular Weight	282.16 g/mol	[6]
Appearance	Colorless to yellowish liquid	[7]
Melting Point	-63 °C	[1]
Boiling Point	196 °C	[9]
Density	1.690 g/cm ³ at 20 °C	[6][10]
Flash Point	81 °C	[10]
Solubility	Soluble in organic solvents; reacts with water.	[3]

Visualizations

Diagram 1: Hydrolysis Pathway of **n-Butyltrichlorotin**

The following diagram illustrates the initial steps of the hydrolysis of **n-Butyltrichlorotin** upon exposure to water, leading to the formation of intermediates and hydrogen chloride.

Simplified Hydrolysis of n-Butyltrichlorotin

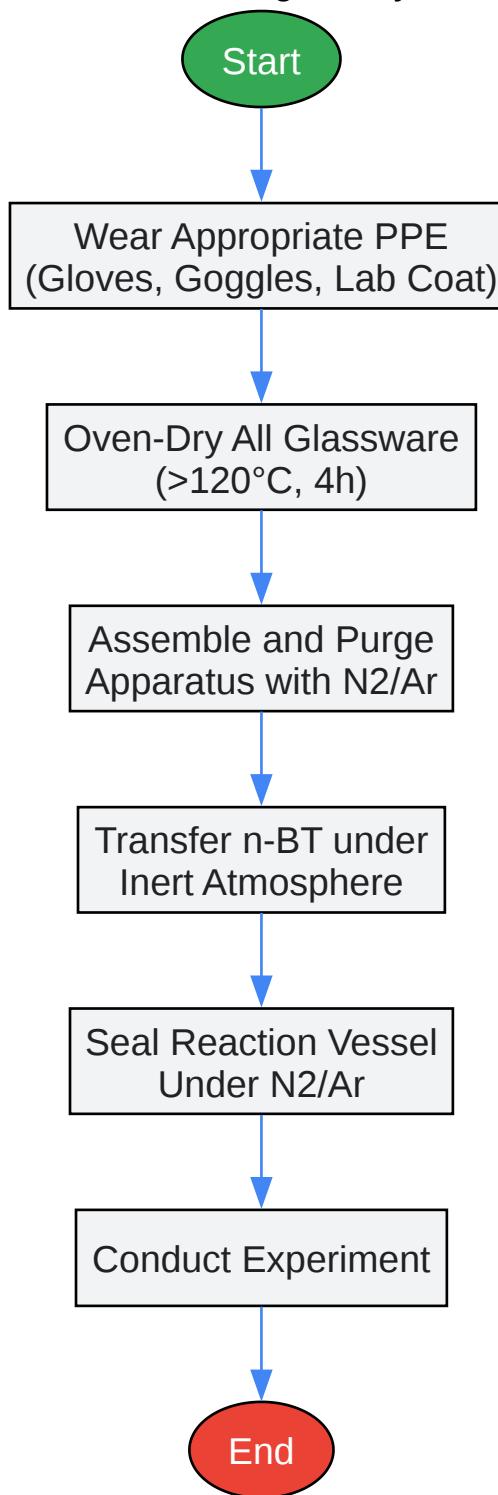
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Caption: Simplified reaction pathway of **n-Butyltrichlorotin** hydrolysis.

Diagram 2: Experimental Workflow for Handling n-Butyltrichlorotin

This workflow provides a logical sequence of steps for the safe and effective handling of moisture-sensitive **n-Butyltrichlorotin** in a laboratory setting.

Workflow for Handling n-Butyltrichlorotin

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Caption: Experimental workflow for handling **n-Butyltrichlorotin**.

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